

Essential Safety and Operational Guide for Handling (Rac)-LM11A-31

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Compound of Interest

Compound Name: (Rac)-LM11A-31

Cat. No.: B8757216

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(Rac)-LM11A-31**. It includes detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

(Rac)-LM11A-31 is a small molecule ligand of the p75 neurotrophin receptor (p75NTR) and is under investigation for its neuroprotective properties.^{[1][2]} Understanding its physical and chemical characteristics is fundamental to safe handling.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **(Rac)-LM11A-31**.



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This information is based on standard laboratory safety protocols for handling chemical compounds of this nature, as a specific Safety Data Sheet (SDS) for **(Rac)-LM11A-31** was not found. An SDS for the hydrochloride salt is available and provides similar recommendations.

Standard Operating Procedure for Handling

The following workflow outlines the standard procedure for the routine handling of **(Rac)-LM11A-31** in a laboratory setting. Adherence to these steps is crucial for maintaining a safe and efficient research environment.

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Caption: Standard workflow for handling **(Rac)-LM11A-31**.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent exposure. The following flowchart details the necessary steps for responding to a **(Rac)-LM11A-31** spill.

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Caption: Logical workflow for a chemical spill of **(Rac)-LM11A-31**.

Disposal Plan

All waste materials contaminated with **(Rac)-LM11A-31**, including empty containers, used PPE, and spill cleanup materials, must be treated as chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the drain.
- Disposal: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Disclaimer: This document is intended as a guide and should be supplemented by a thorough review of the Safety Data Sheet (SDS) for LM11A-31 (hydrochloride) and your institution's specific safety protocols. **(Rac)-LM11A-31** is for research use only and not for human or veterinary use.[3]

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